

Safety and handling guidelines for BMY 28674-d8

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Compound of Interest

Compound Name: **BMY 28674-d8**

Cat. No.: **B564455**

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An In-depth Technical Guide to the Safe Handling of **BMY 28674-d8**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **BMY 28674-d8**, a deuterated analog of BMY 28674. The following sections detail the physical and chemical properties, safety protocols, and necessary precautions for the use of this compound in a laboratory setting.

Chemical and Physical Properties

BMY 28674-d8 is the deuterium-labeled version of BMY 28674.^[1] It is primarily utilized as a tracer or an internal standard for quantitative analysis in techniques such as NMR, GC-MS, or LC-MS.^[1]

Property	Value	Source
CAS Number	1189644-16-3	[2] [3]
Molecular Formula	C ₂₁ H ₂₃ D ₈ N ₅ O ₃	[4] [2] [3]
Molecular Weight	409.55 g/mol	[4] [3]
Appearance	White to off-white solid	[3] [5]
Melting Point	98-102°C	[5]
Purity (HPLC)	96.13%	[3]
Isotopic Enrichment	99.4%	[3]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly), Methanol (Slightly)	[5]

Hazard Identification and Safety Precautions

According to the available Safety Data Sheet (SDS), **BMY 28674-d8** is not classified as a hazardous substance or mixture.[\[2\]](#) However, standard laboratory safety practices should always be observed.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial when handling any chemical compound.

PPE	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from accidental splashes or dust.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents direct skin contact.
Body Protection	Impervious clothing (lab coat)	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or with an appropriate exhaust ventilation system. A suitable respirator may be necessary if dust or aerosols are generated.	Minimizes inhalation of the compound.

General Handling Guidelines

- Avoid inhalation, and contact with eyes and skin.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[2\]](#)
- Ensure a safety shower and eye wash station are readily accessible.

First Aid Measures

In the event of exposure, the following first aid procedures should be followed promptly.[\[2\]](#)

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids. Remove contact lenses if present. Seek medical attention.
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Call a physician.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Storage and Disposal

Proper storage is essential to maintain the integrity of the compound, and appropriate disposal is necessary to ensure environmental safety.

Storage Conditions

Format	Storage Temperature	Duration
Powder	-20°C	3 years[3]
In Solvent	-80°C	6 months[3]
-20°C	1 month[6][2][3]	

Shipping is typically done at room temperature for durations of less than two weeks.[2]

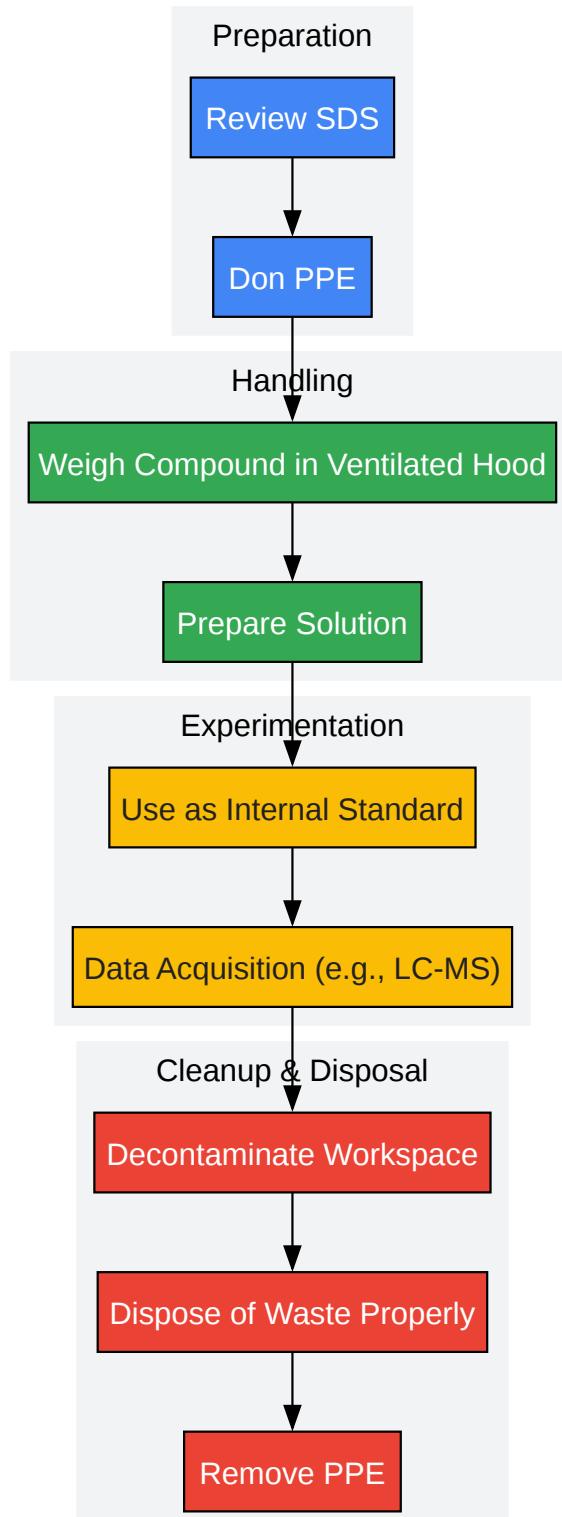
Disposal

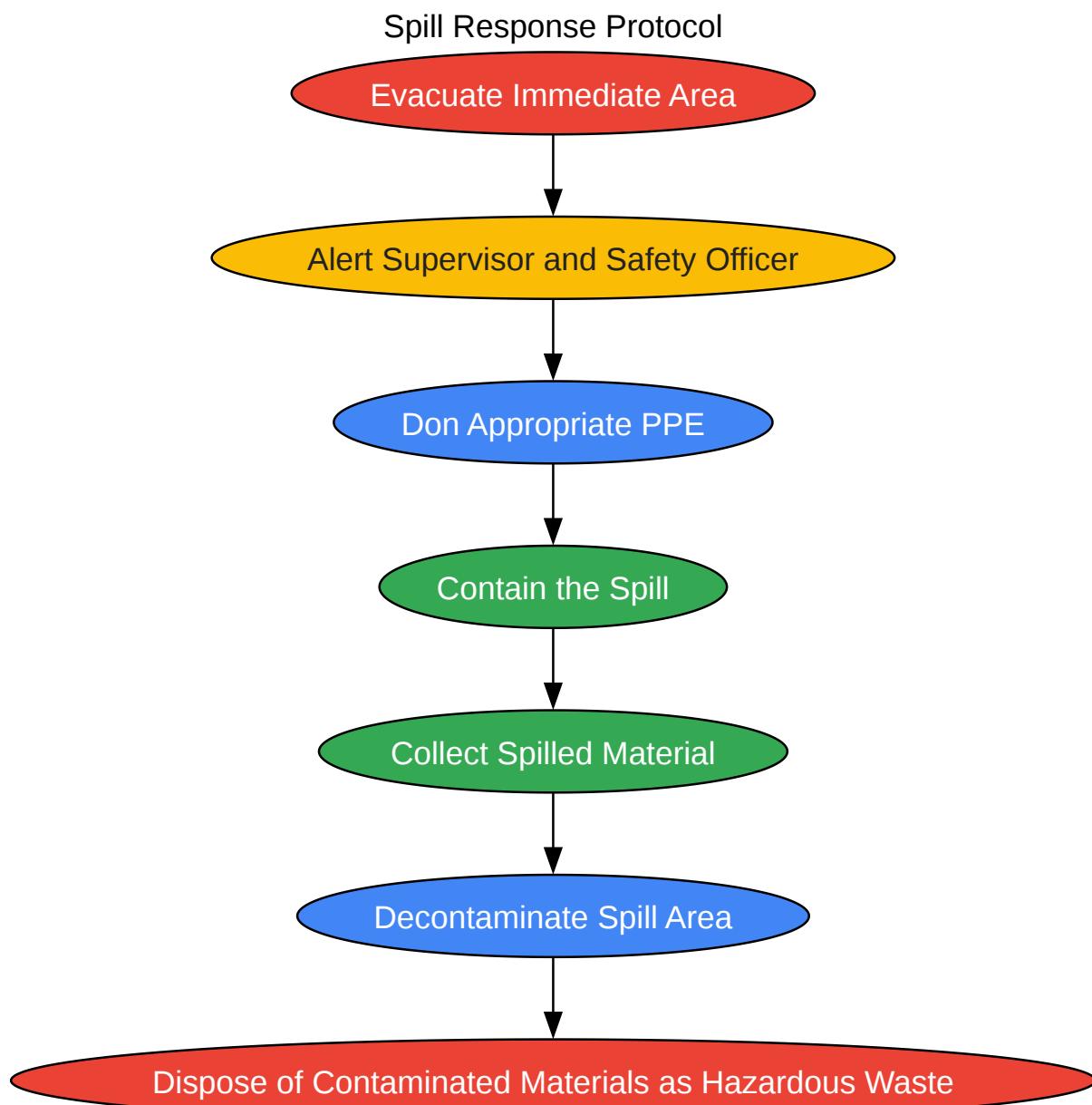
Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Prevent the product from entering drains, water courses, or the soil.

Experimental Workflow and Safety

The following diagrams illustrate a generalized workflow for handling **BMY 28674-d8** in a research setting, emphasizing safety at each step.

General Handling Workflow for BMY 28674-d8





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